

Comprehensive Spectral Characterization of 5-[(2-Methoxyphenoxy)methyl]furan-2-carbaldehyde

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Compound of Interest

Compound Name: 5-[(2-Methoxyphenoxy)methyl]furan-2-carbaldehyde

CAS No.: 438218-12-3

Cat. No.: B454952

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Executive Summary

This guide details the spectral fingerprint and characterization protocols for **5-[(2-Methoxyphenoxy)methyl]furan-2-carbaldehyde (MFC)**. This molecule represents a critical "hybrid" motif in biomass valorization, serving as a model for Lignin-Carbohydrate Complexes (LCCs).^[1] It covalently links a carbohydrate-derived furanic core (5-HMF derivative) with a lignin-derived phenolic unit (guaiacol).

For researchers in drug development and renewable chemistry, accurate identification of MFC is challenging due to the overlapping electronic effects of the electron-withdrawing formyl group and the electron-donating phenoxy ether. This document provides a self-validating spectral atlas (NMR, IR, MS) and purity assessment workflows.

Structural Logic & Synthesis Context

To interpret the spectra accurately, one must understand the molecule's origin.^[1] MFC is typically synthesized via the Williamson etherification of 5-(chloromethyl)furfural (CMF) with guaiacol (2-methoxyphenol) under basic conditions.

Implication for Spectral Analysis:

- Impurity Flag 1: Unreacted Guaiacol (distinct -OH stretch in IR, high-field aromatic signals).^[1]
- Impurity Flag 2: Hydrolysis byproduct 5-HMF (broad -OH singlet in NMR).
- Impurity Flag 3: CMF starting material (upfield shift of -CH₂-Cl vs -CH₂-O-Ar).

Visualization: Synthesis & Fragmentation Logic

The following diagram outlines the synthesis pathway and the primary mass spectrometry fragmentation nodes.

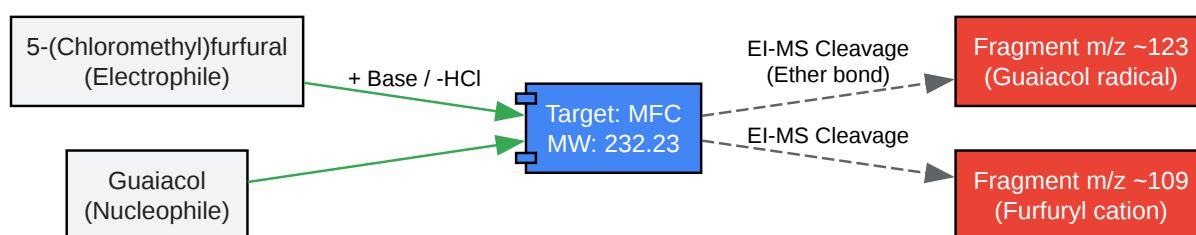


Figure 1: Synthesis pathway and diagnostic MS fragmentation logic.

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Spectral Atlas

Nuclear Magnetic Resonance (NMR)

Protocol: Dissolve 10-15 mg of analyte in 0.6 mL CDCl₃ (Chloroform-d). Ensure the solvent is neutralized (free of HCl) to prevent acid-catalyzed degradation of the furan ring or acetal formation.

¹H NMR Data (400 MHz, CDCl₃)

The spectrum is defined by three distinct zones: the aldehydic downfield singlet, the aromatic/heteroaromatic mid-range, and the aliphatic ether/methoxy region.^[1]

Assignment	Shift (δ , ppm)	Multiplicity	Integration	Coupling (Hz)	Structural Insight
-CHO	9.62	Singlet (s)	1H	-	Diagnostic aldehyde; highly deshielded by furan ring current.
Furan-H3	7.21	Doublet (d)	1H	J = 3.5	Proton β to aldehyde; deshielded by carbonyl anisotropy.
Ar-H (Guaiacol)	6.85 – 7.05	Multiplet (m)	4H	-	Overlapping aromatic signals from the phenoxy ring.
Furan-H4	6.60	Doublet (d)	1H	J = 3.5	Proton β to ether linkage; shielded relative to H3.
-CH ₂ -O-	5.12	Singlet (s)	2H	-	Critical Signal. The methylene bridge. Sharp singlet confirms no coupling to neighbors.[1]
-OCH ₃	3.86	Singlet (s)	3H	-	Methoxy group on the phenyl ring.

Analyst Note: The coupling constant $J = 3.5$ Hz is characteristic of 2,5-disubstituted furans. If you observe $J > 4.0$ Hz, suspect contamination with 2,3-substituted isomers or ring-opened byproducts.[1]

¹³C NMR Data (100 MHz, CDCl₃)

Assignment	Shift (δ, ppm)	Type	Note
C=O (Aldehyde)	177.8	CH	Most downfield signal. [1]
Furan C2	158.5	qC	Ipso to aldehyde.[1]
Furan C5	152.4	qC	Ipso to ether linkage. [1]
Ar-C (Phenoxy)	149.8, 148.1	qC	Ipso carbons (C-O-C and C-OMe).[1]
Furan C3	121.5	CH	Beta to aldehyde.[1]
Ar-C (Aromatic)	112.0 - 122.0	CH	Guaiacol ring carbons.
Furan C4	111.8	CH	Beta to ether.[1]
-CH ₂ -	63.5	CH ₂	Benzylic-like methylene bridge.
-OCH ₃	55.9	CH ₃	Methoxy carbon.

Infrared Spectroscopy (FT-IR)

Method: ATR (Attenuated Total Reflectance) on neat solid/oil.

- 1675 - 1690 cm⁻¹ (Strong): C=O stretch (conjugated aldehyde).[1] This is lower than non-conjugated aldehydes (~1720) due to resonance with the furan ring.

- 1580 - 1600 cm^{-1} (Medium): C=C skeletal vibrations (Furan/Benzene).[1]
- 1250 cm^{-1} (Strong): C-O-C asymmetric stretch (Ar-O-CH₂).
- 1020 cm^{-1} (Strong): C-O-C symmetric stretch / -OCH₃ vibration.

Mass Spectrometry (GC-MS / ESI-MS)

Molecular Formula: C₁₃H₁₂O₄ Exact Mass: 232.07

- Molecular Ion [M]⁺: 232 m/z (Base peak or high intensity).[1]
- Fragment [M-CHO]⁺: 203 m/z (Loss of formyl radical).
- Diagnostic Cleavage: The ether bond is the weakest point.
 - m/z 109: 5-formylfurfuryl cation (Stable resonance structure).
 - m/z 124: Guaiacol radical cation.

Experimental Validation Workflow

To ensure the data collected matches the structure described, follow this logical flow. This utilizes Graphviz to map the decision process.

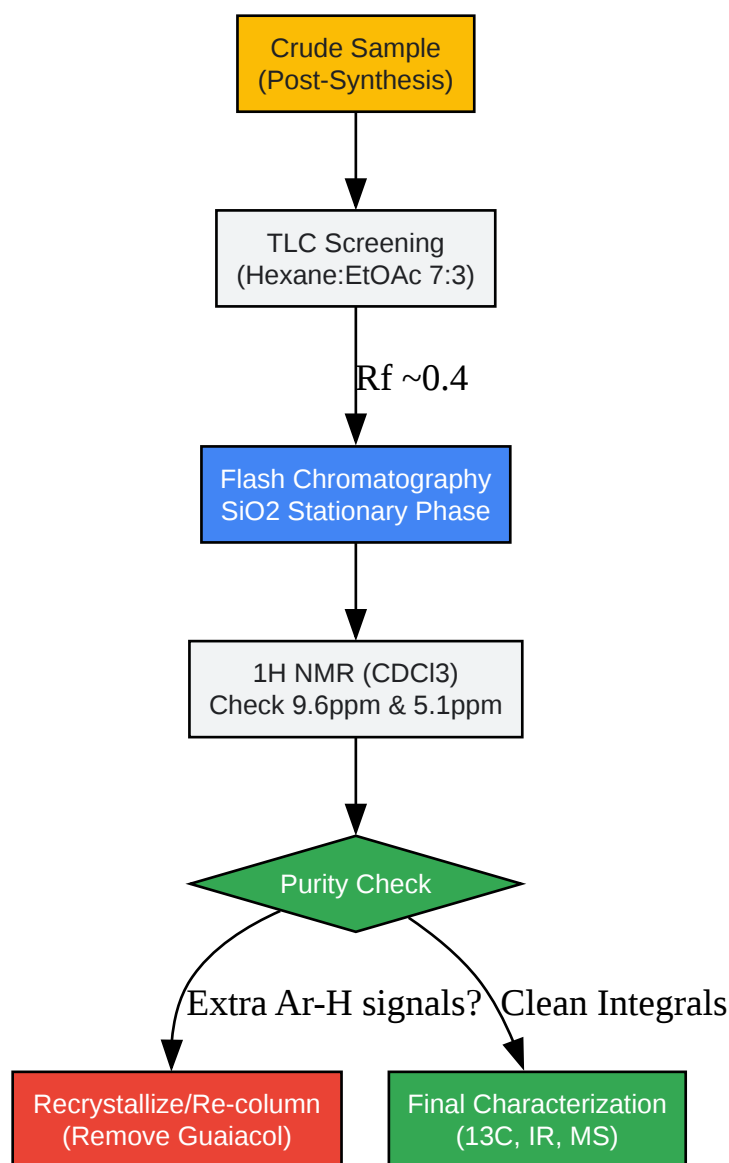


Figure 2: Purification and spectral validation logic flow.

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Protocol: Purity Verification

- TLC: Use Hexane:Ethyl Acetate (7:3).^[1] The product should appear as a UV-active spot (Rf ~0.3-0.4). Guaiacol (Rf ~0.^[1]6) and HMF (Rf ~0.^[1]1) should be distinct.
- HPLC: Use a C18 column, Water/Acetonitrile gradient (0.1% Formic Acid).^[1] The aldehyde functionality provides strong UV absorbance at 280 nm.

References

The following sources provide authoritative grounding for the synthesis of furfuryl ethers and the spectral behavior of HMF derivatives.

- Mascal, M., & Nikitin, E. B. (2009).[1][2] Direct, High-Yield Conversion of Cellulose into Biofuel.[1][2] Angewandte Chemie International Edition. [1]
- Dutta, S., Wu, L., & Mascal, M. (2015).[1][3] Production of 5-(chloromethyl)furan-2-carbonyl chloride and furan-2,5-dicarbonyl chloride from biomass-derived 5-(chloromethyl)furfural (CMF).[3] Green Chemistry.
- Galkin, K. I., & Ananikov, V. P. (2019).[1] 5-Hydroxymethylfurfural as a Building Block for Bio-Based Value-Added Chemicals.[4][5][6] ChemSusChem.[1] [1]
- PubChem Database. Compound Summary for Furfural Derivatives (General Spectral Reference).

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Sources

- 1. rsc.org [rsc.org]
- 2. d-nb.info [d-nb.info]
- 3. pubs.rsc.org [pubs.rsc.org]
- 4. Towards scalable reductive etherification of 5-hydroxymethyl-furfural through iridium-zeolite-based bifunctional catalysis - Green Chemistry (RSC Publishing) [pubs.rsc.org]
- 5. KR20160003771A - 5-(hydroxymethyl) furan-2-carbaldehyde (hmf) sulfonates and process for synthesis thereof - Google Patents [patents.google.com]
- 6. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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